

Dinaline (GOE 1734): A Technical Whitepaper on its Discovery, Synthesis, and Preclinical Evaluation

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Compound of Interest

Compound Name: *Dinaline*

Cat. No.: *B1595477*

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Abstract

Dinaline (GOE 1734), chemically identified as 4-amino-N-(2'-aminophenyl)benzamide, is a novel small molecule that has demonstrated significant antitumor activity in preclinical studies. This document provides a comprehensive technical overview of the discovery, synthesis, and biological evaluation of **Dinaline**. It is intended to serve as a resource for researchers and professionals in the field of oncology drug development. The mode of action of **Dinaline** is not yet fully elucidated but is reported to involve DNA crosslinking and potential modulation of cytokine signaling. Preclinical investigations have highlighted its efficacy in models of acute myelocytic leukemia and various solid tumors, particularly those with slower proliferation rates. This whitepaper summarizes the available quantitative data, outlines plausible experimental protocols, and presents logical workflows and potential signaling pathways in the format requested.

Discovery and Preclinical Rationale

Dinaline emerged from research focused on identifying novel chemical entities with potent anticancer properties. Early studies revealed its cytotoxic effects and antitumor activity, leading to further investigation.^[1] A notable feature of **Dinaline** is its preferential activity in slowly proliferating tumors, a characteristic that distinguishes it from many conventional

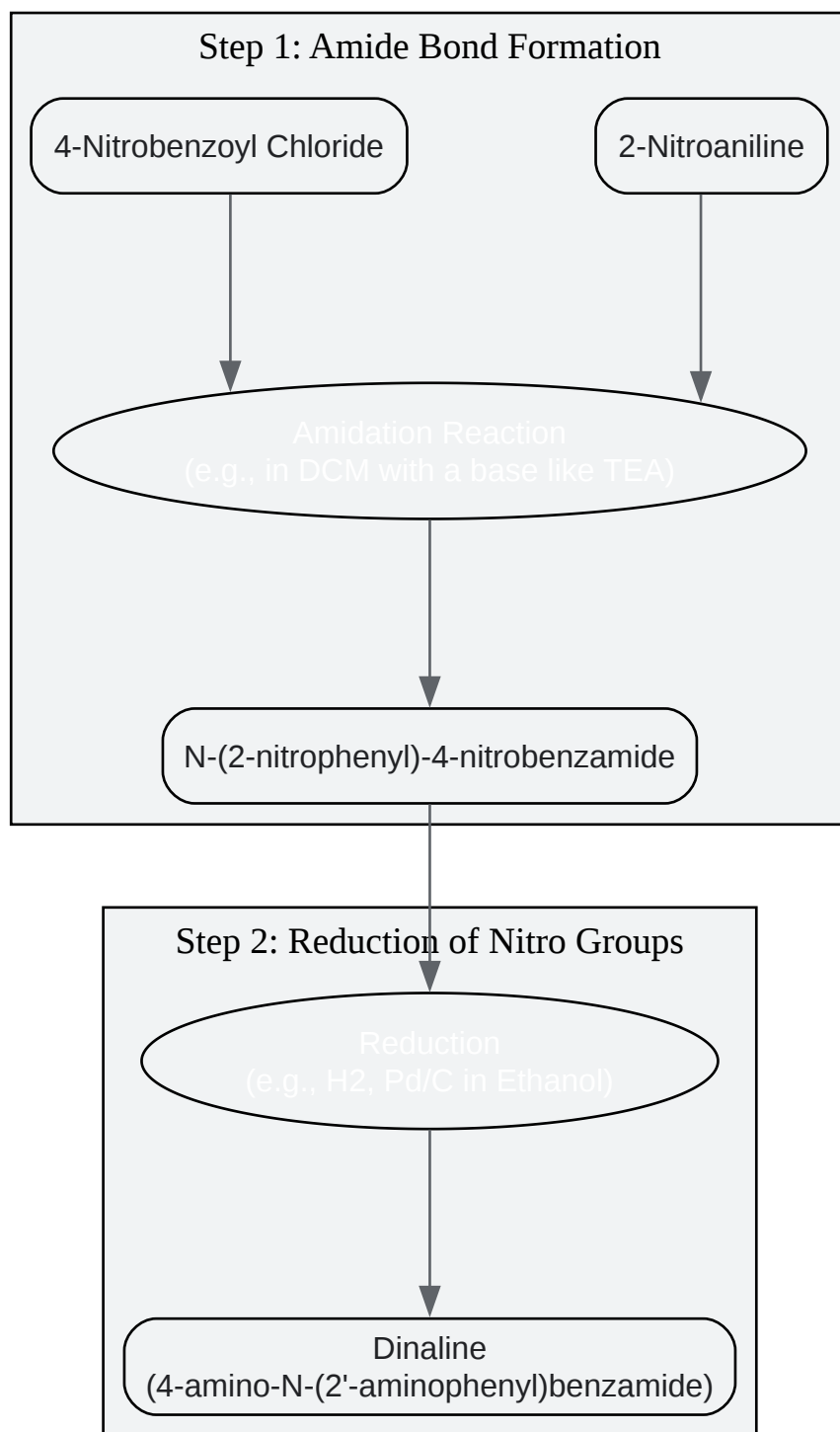
chemotherapeutic agents.[2] Preclinical studies in a Brown Norway rat model of human acute myelocytic leukemia demonstrated a significant "8 log leukemic cell kill," indicating a potent antileukemic effect.[2] Furthermore, **Dinaline** has shown efficacy against colorectal cancer cell lines and in vivo models.[1]

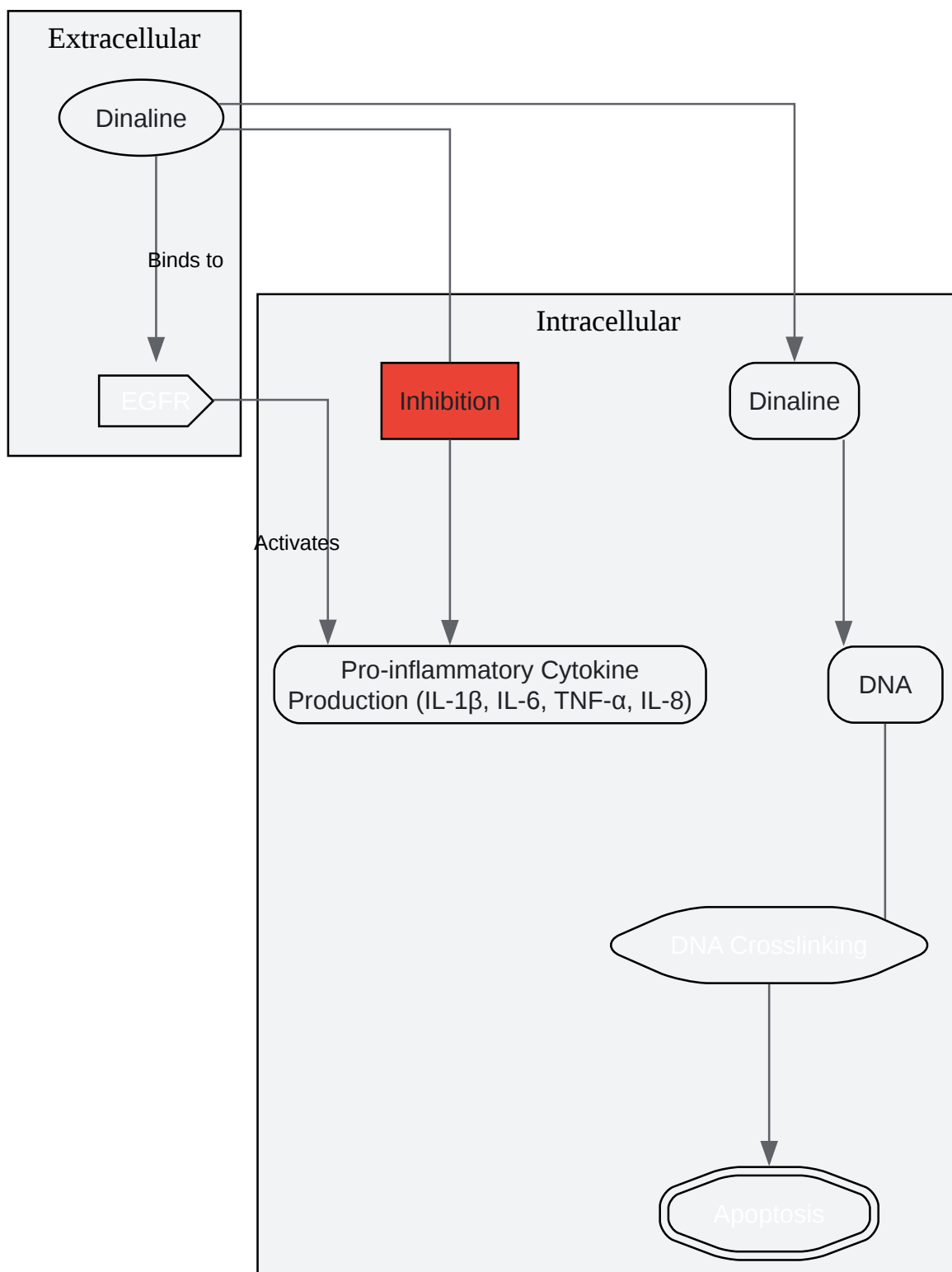
Synthesis of Dinaline

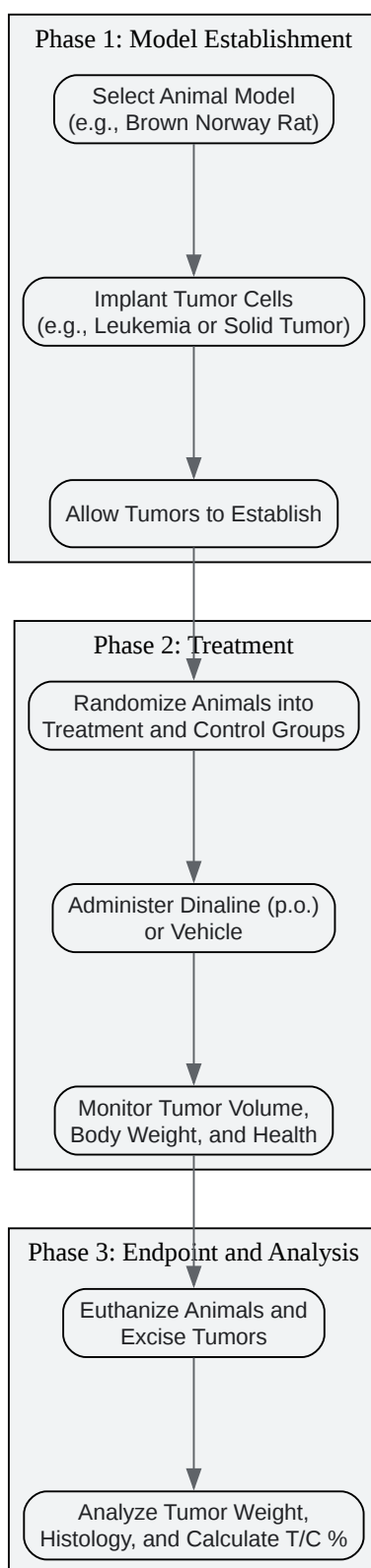
While a detailed, step-by-step protocol for the synthesis of **Dinaline** is not readily available in the public domain, a plausible synthetic route can be inferred from analogous chemical syntheses of N-substituted benzamides. The proposed synthesis involves a two-step process starting from 4-nitrobenzoyl chloride and 2-nitroaniline, followed by a reduction step.

Proposed Synthetic Pathway:

A generalized workflow for the synthesis of **Dinaline** is depicted below.







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References

- 1. Synthesis, toxicity, and therapeutic efficacy of 4-amino-N-(2'-aminophenyl)-benzamide: a new compound preferentially active in slowly growing tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bipcic.icpm.tuiasi.ro [bipcic.icpm.tuiasi.ro]
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